

2'-Deoxycytidine-13C9 molecular weight and formula

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Compound of Interest

Compound Name: 2'-Deoxycytidine-13C9

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In-Depth Technical Guide: 2'-Deoxycytidine-¹³C₉

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the molecular formula and molecular weight of the isotopically labeled compound 2'-Deoxycytidine-¹³C₉. This information is critical for a range of applications in biomedical research, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Core Molecular Data

The fundamental characteristics of 2'-Deoxycytidine and its ¹³C-labeled variant are presented below. The isotopic labeling with nine ¹³C atoms significantly increases the molecular weight of the parent compound, providing a distinct mass shift for analytical purposes.

Compound	Molecular Formula	Isotopic Composition	Monoisotopic Mass (Da)
2'-Deoxycytidine	C ₉ H ₁₃ N ₃ O ₄ [1][2][3][4][5]	Natural Abundance	227.0906
2'-Deoxycytidine- ¹³ C ₉	¹³ C ₉ H ₁₃ N ₃ O ₄	9 x ¹³ C	236.0906

Calculation of Molecular Weight

The molecular weight of 2'-Deoxycytidine-¹³C₉ is calculated by summing the masses of its constituent atoms. For this calculation, the mass of the stable isotope Carbon-13 is used, along with the standard atomic weights of hydrogen, nitrogen, and oxygen.

Atomic Masses Used for Calculation:

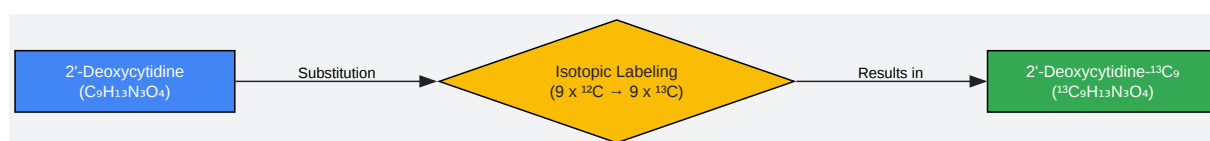
- Carbon-13 (¹³C): 13.00335 u
- Hydrogen (H): 1.008 u[6]
- Nitrogen (N): 14.007 u[7]
- Oxygen (O): 15.999 u[8]

Calculation:

$$(9 \times 13.00335) + (13 \times 1.008) + (3 \times 14.007) + (4 \times 15.999) = 236.12115 \text{ u}$$

Logical Relationship Diagram

The following diagram illustrates the relationship between the unlabeled and the isotopically labeled 2'-Deoxycytidine.



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Isotopic Labeling of 2'-Deoxycytidine.

Experimental Protocols

This document focuses on the fundamental molecular properties of 2'-Deoxycytidine-¹³C₉. As such, experimental protocols for its use are application-dependent and beyond the scope of this guide. Researchers should refer to specific analytical methods and experimental designs

relevant to their field of study, such as quantitative mass spectrometry, nuclear magnetic resonance (NMR) spectroscopy, or tracer studies in metabolic research.

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